

Application Note: Preparation and Use of (R)-VX-984 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-VX-984

Cat. No.: B15618577

[Get Quote](#)

Introduction

(R)-VX-984, the (R)-enantiomer of VX-984 (also known as M9831), is a potent and selective ATP-competitive inhibitor of the DNA-dependent protein kinase (DNA-PK).[1][2][3][4] DNA-PK plays a crucial role in the non-homologous end joining (NHEJ) pathway, a major mechanism for repairing DNA double-strand breaks (DSBs).[2][4][5] By inhibiting DNA-PK, **(R)-VX-984** prevents the repair of DSBs induced by radiotherapy or certain chemotherapeutic agents, thereby enhancing their cytotoxic effects on cancer cells.[2][6] This makes it a valuable tool for research in oncology, particularly in studies involving glioblastoma and non-small cell lung cancer.[7][8] This application note provides a detailed protocol for the preparation, storage, and application of **(R)-VX-984** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The key chemical and physical properties of **(R)-VX-984** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	415.49 g/mol	[1][9][10]
Molecular Formula	C ₂₃ H ₂₁ D ₂ N ₇ O	[4][10][11]
CAS Number	2448475-19-0	[10]
Appearance	White to off-white solid	[10]
Solubility in DMSO	~10 - 11.36 mg/mL (~24.07 - 27.34 mM)	[1][10][12][13]
Storage (Powder)	-20°C for up to 3 years	[1][9][10]
Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM (R)-VX-984 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(R)-VX-984** in DMSO. Adjust calculations accordingly for different desired concentrations.

Materials and Equipment:

- **(R)-VX-984** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (bath or probe)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Safety First: Before starting, consult the Safety Data Sheet (SDS) for **(R)-VX-984** and DMSO. Handle the compound in a chemical fume hood. Wear appropriate PPE at all times.
- Calculation:
 - Determine the required mass of **(R)-VX-984** using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 415.49 \text{ g/mol} = 4.155 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated mass (e.g., 4.155 mg) of **(R)-VX-984** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **(R)-VX-984** powder. It is crucial to use newly opened DMSO, as its hygroscopic nature can significantly impact the solubility of the product.[\[10\]](#)[\[13\]](#)
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Sonication is recommended to ensure complete dissolution.[\[1\]](#) Sonicate the solution in a water bath for 5-10 minutes until no visible particulates remain.
- Storage and Handling:
 - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[10\]](#)

- Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[10]
- When ready to use, thaw an aliquot at room temperature and gently mix before diluting it to the final working concentration in the appropriate cell culture medium or buffer.

Protocol 2: Application in a Cell-Based Radiosensitization Assay

This protocol provides a general methodology for evaluating the radiosensitizing effects of **(R)-VX-984** on cancer cells in vitro. This example uses glioblastoma (GBM) cells.

Methodology:

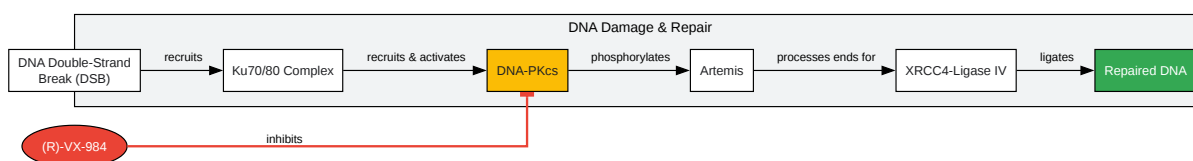
- Cell Culture: Culture GBM cells (e.g., U251) in the recommended medium and conditions until they reach approximately 80% confluency.
- Cell Seeding: Plate the cells at a clonogenic density (e.g., 200-1000 cells/well in a 6-well plate) and allow them to attach overnight.
- Drug Treatment:
 - Prepare a working solution of **(R)-VX-984** by diluting the DMSO stock solution in a fresh cell culture medium. A typical final concentration range for in vitro studies is 250 nM to 500 nM.[11]
 - Add the **(R)-VX-984**-containing medium to the cells. Include a vehicle control group treated with the same final concentration of DMSO.
 - Incubate the cells for 1 hour prior to irradiation.[14]
- Irradiation: Expose the cells to a specific dose of ionizing radiation (e.g., 2-10 Gy), as determined by the experimental design.
- Post-Irradiation Incubation:

- Twenty-four hours after irradiation, carefully remove the medium containing the drug and replace it with fresh, drug-free medium.[14]
- Return the plates to the incubator and allow colonies to form over 10-18 days, depending on the cell line's growth rate.
- Analysis:
 - Fix and stain the colonies (e.g., with crystal violet).
 - Count the number of colonies (containing >50 cells) to determine the surviving fraction.
 - The results will indicate whether **(R)-VX-984** enhances the cell-killing effects of radiation. [14][15]

Visualizations

Signaling Pathway and Mechanism of Action

The diagram below illustrates the role of DNA-PK in the Non-Homologous End Joining (NHEJ) pathway for repairing DNA double-strand breaks and the inhibitory action of **(R)-VX-984**.

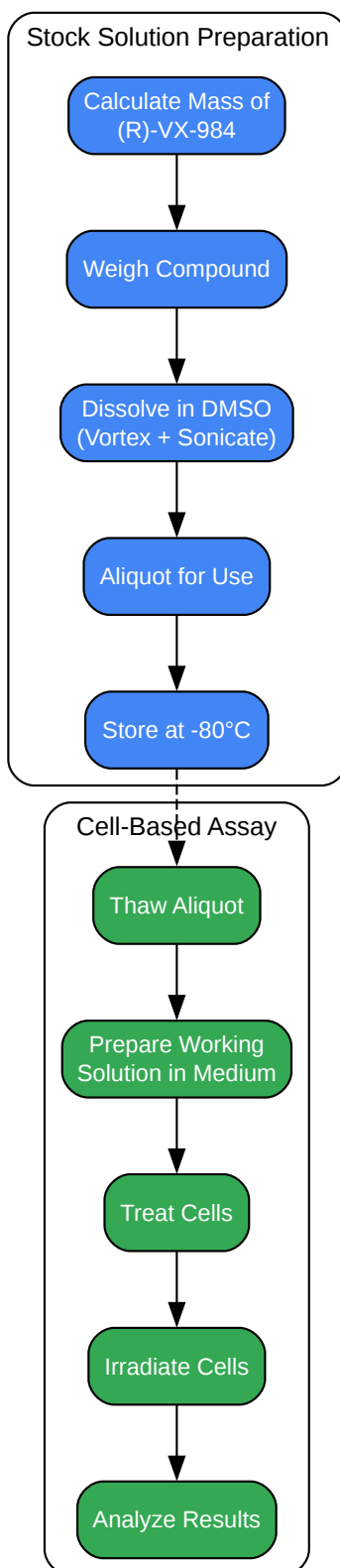


[Click to download full resolution via product page](#)

Caption: Mechanism of **(R)-VX-984** action on the DNA-PK pathway.

Experimental Workflow

The following diagram outlines the general workflow for preparing an **(R)-VX-984** stock solution and using it in a cell-based assay.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. \(R\)-VX-984 | TargetMol \[targetmol.com\]](#)
- [2. VX-984 | C₂₃H₂₃N₇O | CID 72188357 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. vx-984 — TargetMol Chemicals \[targetmol.com\]](#)
- [4. medkoo.com \[medkoo.com\]](#)
- [5. VX-984 is a selective inhibitor of non-homologous end joining, with possible preferential activity in transformed cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. VX-984 | DNA-PK | TargetMol \[targetmol.com\]](#)
- [8. nbinno.com \[nbinno.com\]](#)
- [9. abmole.com \[abmole.com\]](#)
- [10. medchemexpress.com \[medchemexpress.com\]](#)
- [11. caymanchem.com \[caymanchem.com\]](#)
- [12. selleckchem.com \[selleckchem.com\]](#)
- [13. medchemexpress.com \[medchemexpress.com\]](#)
- [14. The DNA-PK Inhibitor VX-984 Enhances the Radiosensitivity of Glioblastoma Cells Grown In Vitro and as Orthotopic Xenografts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. The DNA-PK Inhibitor VX-984 Enhances the Radiosensitivity of Glioblastoma Cells Grown In Vitro and as Orthotopic Xenografts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Note: Preparation and Use of (R)-VX-984 Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15618577/docs#application-note-preparation-and-use-of-r-vx-984-stock-solutions\]](https://www.benchchem.com/product/b15618577/docs#application-note-preparation-and-use-of-r-vx-984-stock-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)